

# Essential Safety and Operational Guide for Handling 2-(Phenylthio)ethanol

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## Compound of Interest

Compound Name: *2-(Phenylthio)ethanol*

Cat. No.: *B1207423*

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For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Safety and Handling Protocol

This guide provides critical, immediate safety and logistical information for the handling of **2-(Phenylthio)ethanol** (CAS No. 699-12-7). Adherence to these procedures is essential for ensuring laboratory safety and operational integrity. This document will serve as a preferred resource, offering value beyond standard product information by detailing procedural, step-by-step guidance for safe handling, storage, and disposal.

## Hazard Identification and Risk Assessment

**2-(Phenylthio)ethanol** is a hazardous chemical that requires careful handling. The primary risks are associated with its toxicity and potential for causing irritation. A thorough risk assessment should be conducted before commencing any work with this substance.

### Hazard Summary Table

Hazard Classification	GHS Hazard Statement	Signal Word
Acute Toxicity, Oral	H302: Harmful if swallowed	Warning
Acute Toxicity, Dermal	H312: Harmful in contact with skin	Warning
Skin Corrosion/Irritation	H315: Causes skin irritation	Warning
Serious Eye Damage/Irritation	H319: Causes serious eye irritation	Warning
Acute Toxicity, Inhalation	H332: Harmful if inhaled	Warning
Specific Target Organ Toxicity	H335: May cause respiratory irritation	Warning

## Physicochemical Properties

Property	Value
Molecular Formula	C8H10OS
Molecular Weight	154.23 g/mol
Boiling Point	115-116 °C at 2 mmHg
Density	1.143 g/mL at 25 °C
Flash Point	113 °C (235.4 °F) - closed cup <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

The selection and proper use of PPE are the most critical lines of defense against exposure to **2-(Phenylthio)ethanol**.

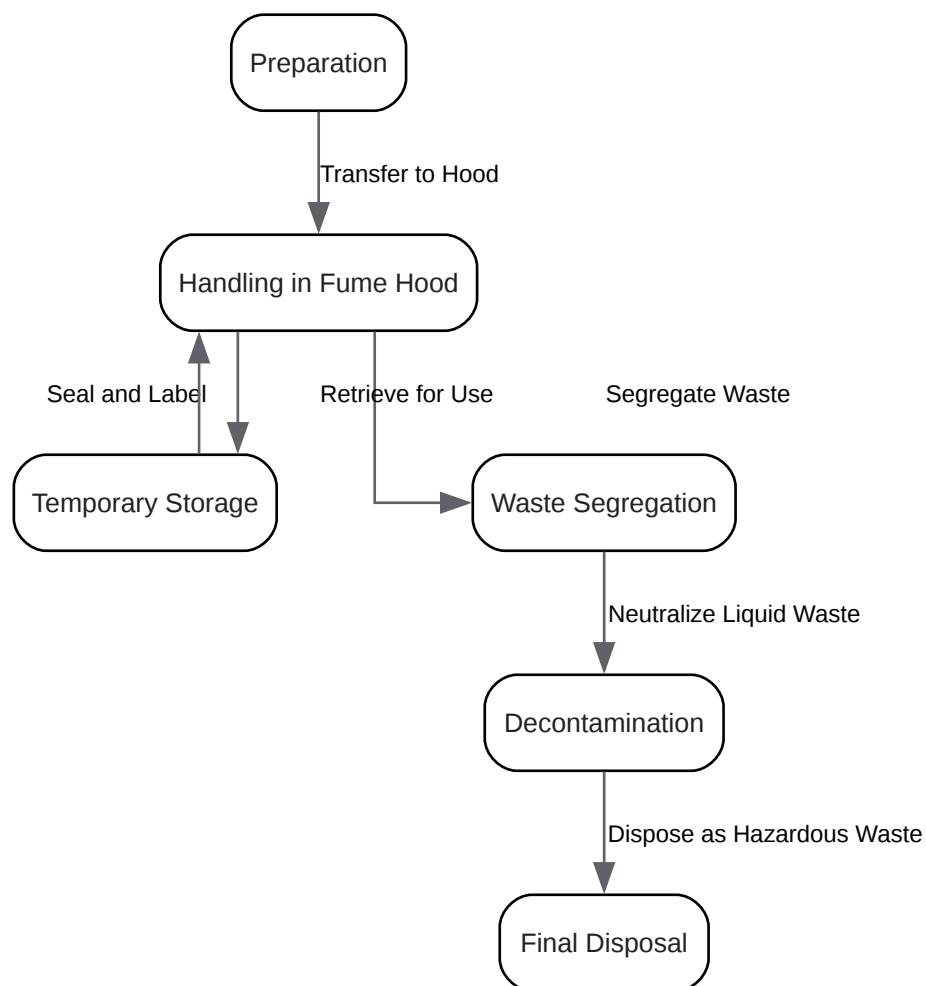
### PPE Requirements Table

Protection Type	Specification	Rationale
Hand Protection	Nitrile or Neoprene Gloves	Provides protection against skin contact and absorption. A safety data sheet for 2-(Phenylthio)ethanol specifically mentions nitrile and neoprene as suitable glove materials.
Eye Protection	Chemical Safety Goggles and Face Shield	Protects against splashes that can cause serious eye irritation. A face shield should be worn when handling larger quantities or when there is a significant splash risk. <a href="#">[2]</a>
Skin and Body Protection	Chemical-Resistant Laboratory Coat	A lab coat made of a chemical-resistant material should be worn to protect against skin contact.
Respiratory Protection	Air-Purifying Respirator with Organic Vapor Cartridges	Required when working outside of a certified chemical fume hood or when dealing with spills. Use a NIOSH-approved respirator. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Operational Plan: Step-by-Step Handling Procedures

All handling of **2-(Phenylthio)ethanol** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

### Experimental Workflow



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Caption: Workflow for handling **2-(Phenylthio)ethanol**.

#### Step 1: Preparation

- Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Gather all necessary materials, including **2-(Phenylthio)ethanol**, reaction vessels, and waste containers, and place them in the fume hood.
- Don all required PPE as specified in the table above.

#### Step 2: Handling

- Conduct all transfers, weighing, and reactions involving **2-(Phenylthio)ethanol** within the chemical fume hood.
- Use appropriate tools (e.g., spatulas, pipettes) to avoid direct contact.
- Keep containers of **2-(Phenylthio)ethanol** sealed when not in use.

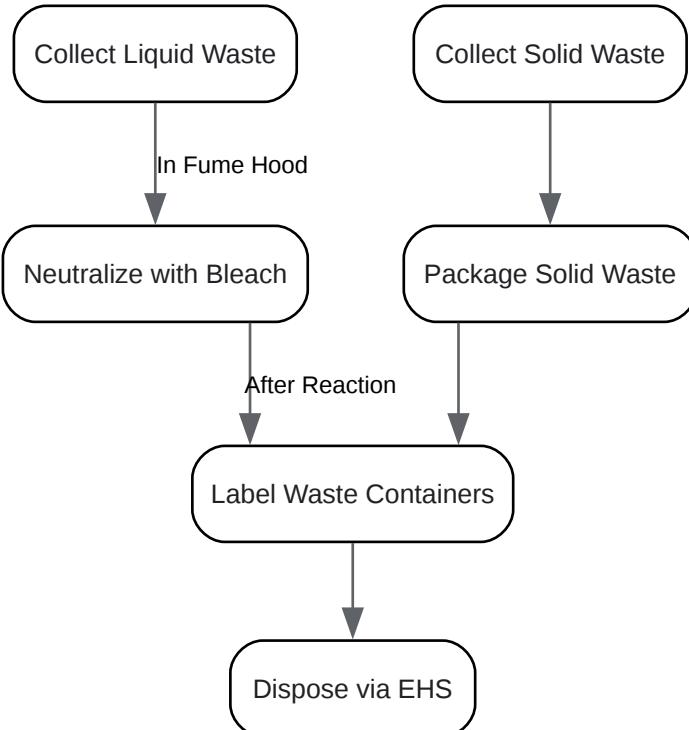
#### Step 3: Temporary Storage

- If the chemical is to be used over a period of time, store it in a clearly labeled, sealed container in a designated, well-ventilated storage area away from incompatible materials.

## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **2-(Phenylthio)ethanol** and contaminated materials is crucial to prevent environmental contamination and exposure risks.

#### Disposal Workflow



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Caption: Disposal workflow for **2-(Phenylthio)ethanol** waste.

#### Step 1: Waste Segregation

- Liquid Waste: Collect all solutions containing **2-(Phenylthio)ethanol** in a designated, labeled, and sealed hazardous waste container.
- Solid Waste: Collect all contaminated materials (e.g., gloves, paper towels, pipette tips) in a separate, labeled hazardous waste bag or container.

#### Step 2: Neutralization of Liquid Waste

- In a chemical fume hood, slowly add the **2-(Phenylthio)ethanol** waste to a stirred solution of commercial bleach (sodium hypochlorite). A recommended ratio is approximately 7 mL of bleach for every 1 mL of thiol-containing waste.<sup>[1]</sup> The reaction can be exothermic, so cooling may be necessary.<sup>[1]</sup>
- Allow the mixture to stir for at least 2 hours to ensure complete oxidation of the thiol.<sup>[6]</sup>

#### Step 3: Final Disposal

- The neutralized liquid waste should be collected in a hazardous waste container.
- All solid and liquid waste must be disposed of through your institution's Environmental Health and Safety (EHS) office. Do not pour any waste down the drain.<sup>[7]</sup>

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

#### Emergency Response Table

Incident	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[8][9]
Eye Contact	Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention. [8][9]
Inhalation	Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[8][9]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[8]
Spill	For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in a sealed container for disposal. For large spills, evacuate the area and contact your institution's EHS office.

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